

Application Notes and Protocols: Intraperitoneal Injection of CCG-203971 in Mice

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Compound of Interest

Compound Name: CCG-203971
CAS No.: 1443437-74-8
Cat. No.: B15612019

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the intraperitoneal (i.p.) injection of **CCG-203971** in mice. **CCG-203971** is a potent small-molecule inhibitor of the Rho/Myocardin-Related Transcription Factor (MRTF)/Serum Response Factor (SRF) signaling pathway, which plays a crucial role in fibrosis and cancer metastasis.[\[1\]](#)[\[2\]](#)[\[3\]](#)

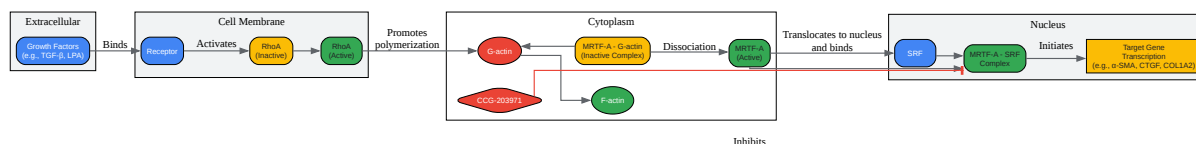
Mechanism of Action

CCG-203971 targets the RhoA/C-activated SRE-luciferase, inhibiting the transcriptional activity of the MRTF/SRF complex.[\[1\]](#) This complex regulates the expression of genes involved in cytoskeletal dynamics, cell migration, and the fibrotic response.[\[4\]](#)[\[5\]](#) By inhibiting this pathway, **CCG-203971** has demonstrated efficacy in preclinical models of dermal, pulmonary, and intestinal fibrosis, as well as in reducing melanoma metastasis.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Signaling Pathway

The Rho/MRTF/SRF signaling pathway is a key regulator of cellular processes dependent on actin dynamics. Upon activation of Rho GTPases, globular actin (G-actin) polymerizes into

filamentous actin (F-actin). This releases MRTF-A, allowing it to translocate to the nucleus, where it binds to SRF and initiates the transcription of target genes. **CCG-203971** disrupts this process, leading to the downregulation of profibrotic and metastatic gene expression.



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Caption: The Rho/MRTF/SRF signaling pathway and the inhibitory action of **CCG-203971**.

Quantitative Data Summary

The following tables summarize key quantitative data for **CCG-203971** from in vitro and in vivo studies.

Table 1: In Vitro Efficacy of **CCG-203971**

Parameter	Cell Line	IC50 Value	Reference
RhoA/C-activated SRE-luciferase	PC-3	6.4 μ M	[1]
Cell Migration	PC-3	4.2 μ M	[1]

Table 2: In Vivo Dosage and Administration of **CCG-203971** in Mice

Animal Model	Dosage	Administration Route	Frequency	Vehicle	Reference
Bleomycin-induced Skin Fibrosis	100 mg/kg	Intraperitoneal	Twice daily	DMSO	[1] [7]
Melanoma Metastasis	100 mg/kg	Intraperitoneal	Twice daily	DMSO	[8]

Experimental Protocols

Formulation of CCG-203971 for Intraperitoneal Injection

Materials:

- **CCG-203971** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile saline (0.9% sodium chloride) or Phosphate-Buffered Saline (PBS)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Protocol:

- Stock Solution Preparation:
 - Prepare a stock solution of **CCG-203971** in DMSO. A concentration of 20.8 mg/mL has been previously described.[\[1\]](#)
 - Ensure the **CCG-203971** is completely dissolved in DMSO. This may require gentle vortexing.
- Working Solution Preparation (Example for a 100 mg/kg dose in a 25g mouse):
 - Calculate the required dose: For a 25g mouse, the dose is 2.5 mg (100 mg/kg * 0.025 kg).

- Determine the injection volume: A common injection volume is 100 μ L.
- Calculate the concentration of the working solution: $2.5 \text{ mg} / 0.1 \text{ mL} = 25 \text{ mg/mL}$.
- Prepare the final formulation: While some studies have used DMSO as the vehicle for intraperitoneal injection, it is recommended to dilute the DMSO to a lower concentration to minimize potential toxicity.^{[1][7]} A final concentration of 5-10% DMSO in saline or PBS is generally well-tolerated.
- Example Dilution: To achieve a final DMSO concentration of 10% in a 1 mL final volume, add 100 μ L of the DMSO stock solution to 900 μ L of sterile saline or PBS. The final concentration of **CCG-203971** would be dependent on the stock concentration. Adjust volumes accordingly to achieve the desired final dose in the desired injection volume.
- Note: One described formulation for a suspended solution for intraperitoneal injection involves a final concentration of 2.5 mg/mL.^[1] Another clear solution protocol involves a mixture of DMSO, PEG300, Tween-80, and saline.^[1] The choice of formulation may depend on the specific experimental requirements and should be optimized for solubility and tolerability.

Intraperitoneal Injection Protocol in Mice

This protocol is based on standard, humane procedures for intraperitoneal injections in mice.

Materials:

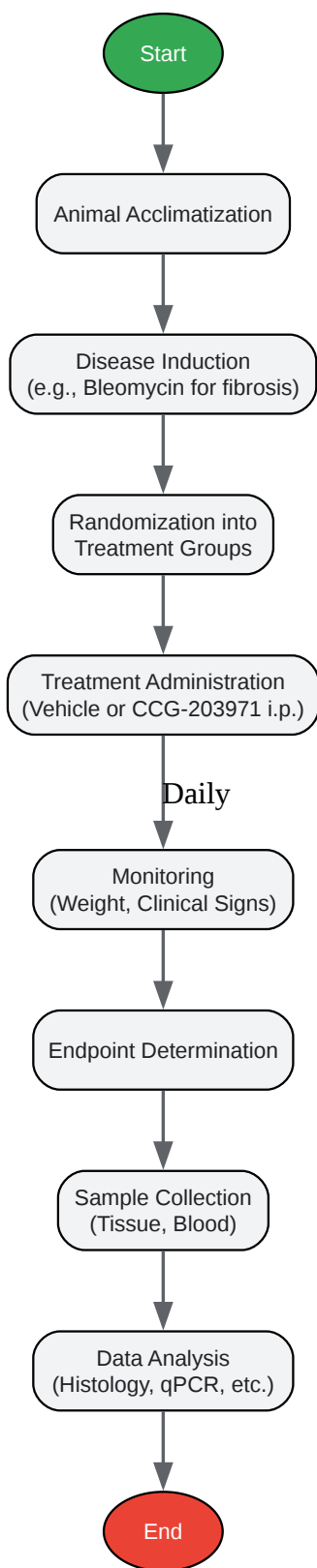
- Prepared **CCG-203971** working solution
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)
- 70% ethanol
- Gauze pads
- Appropriate personal protective equipment (PPE)

Procedure:

- Animal Restraint:
 - Properly restrain the mouse to prevent injury to both the animal and the handler. The scruffing method is commonly used.
 - Gently turn the mouse to expose its abdomen.
- Injection Site Identification:
 - The preferred injection site is the lower right quadrant of the abdomen. This location helps to avoid puncturing the cecum, bladder, or other vital organs.
- Injection:
 - Wipe the injection site with a gauze pad moistened with 70% ethanol.
 - Insert the needle at a 15-20 degree angle with the bevel facing up.
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ. If blood or a yellowish fluid appears, withdraw the needle and re-insert at a different site with a new sterile needle.
 - Slowly inject the **CCG-203971** solution.
- Post-Injection:
 - Withdraw the needle and return the mouse to its cage.
 - Monitor the mouse for any signs of distress, such as lethargy, abdominal swelling, or signs of pain, for a short period after the injection.
 - Dispose of the syringe and needle in a designated sharps container.

Experimental Workflow for an In Vivo Study

The following diagram illustrates a typical workflow for an in vivo study in mice using **CCG-203971**.



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Caption: A generalized experimental workflow for in vivo studies with **CCG-203971** in mice.

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